

# Personal protective equipment for handling m-PEG6-2-methylacrylate

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## Compound of Interest

Compound Name: *m*-PEG6-2-methylacrylate

Cat. No.: B1676790

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## Essential Safety and Handling Guide for m-PEG6-2-methylacrylate

This guide provides crucial safety and logistical information for the handling and disposal of **m-PEG6-2-methylacrylate** (CAS No. 90784-86-4), a polyethylene glycol (PEG) linker containing a methylacrylate group.<sup>[1][2]</sup> It is imperative for all personnel to adhere to these procedures to minimize risk and ensure a safe laboratory environment. This substance should only be handled by trained professionals familiar with its potential hazards.

### Chemical and Physical Properties

A summary of the known properties of **m-PEG6-2-methylacrylate** is presented below. This information is compiled from various chemical suppliers.

Property	Value
CAS Number	90784-86-4
Molecular Formula	C <sub>17</sub> H <sub>32</sub> O <sub>8</sub>
Molecular Weight	364.43 g/mol
Purity	≥97% or 98%
Appearance	Not specified, likely a liquid
Storage Temperature	4°C or -20°C

Data sourced from ChemScene, BroadPharm, and Pharmaffiliates.[1][2][3]

#### Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **m-PEG6-2-methylacrylate** was not located, it is classified as an acrylate. Acrylates are known irritants and allergens.[4] Unreacted monomers can cause irritation to the skin and eyes, asthma, and allergic dermatitis.[4] Therefore, stringent adherence to PPE protocols is mandatory.

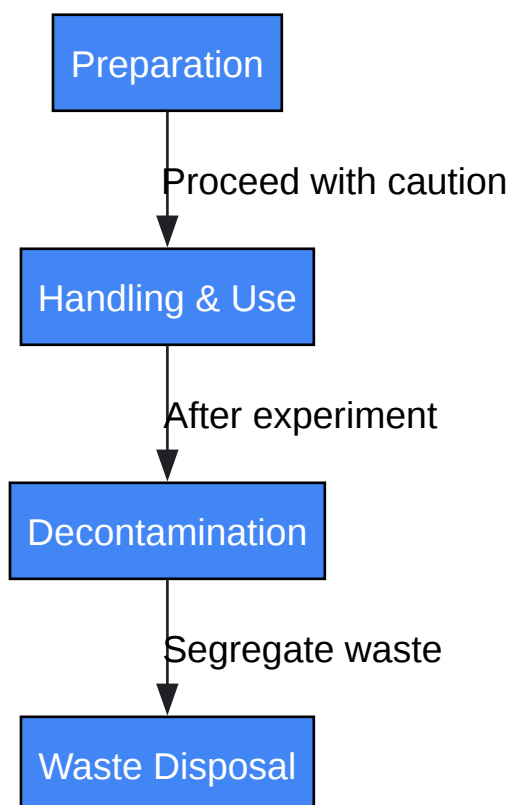
#### Recommended Personal Protective Equipment:

- **Hand Protection:** Nitrile rubber gloves are required.[5] Given that methacrylate monomers can penetrate vinyl and latex gloves within minutes, double-gloving with nitrile gloves is recommended for tasks exceeding 30-60 minutes.[4] Butyl rubber gloves also offer good protection.[5][6] Always inspect gloves for any signs of degradation or punctures before use.
- **Eye Protection:** Chemical splash goggles are mandatory. For tasks with a higher risk of splashing, a face shield should also be worn.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron must be worn. For larger quantities or in situations with a high risk of exposure, a chemical-protection suit may be necessary.[7] Closed-toe shoes are required at all times.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors. If ventilation is inadequate, a

NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.

### Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **m-PEG6-2-methylacrylate** is essential for safety. The following workflow outlines the key steps from preparation to disposal.



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## References

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